

Technical Guide to the Solubility of Deuterated 1-Octanol

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Compound of Interest

Compound Name: 1-Octanol-d17

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This technical guide provides a comprehensive overview of the available solubility data for deuterated 1-octanol. Due to a scarcity of specific quantitative data for the deuterated form, this guide also includes solubility data for non-deuterated 1-octanol as a close proxy, alongside detailed experimental protocols for solubility determination.

Introduction to Deuterated 1-Octanol

Deuterated 1-octanol ($C_8D_{18}O$) is a form of 1-octanol where hydrogen atoms have been replaced by their heavier isotope, deuterium. This isotopic labeling makes it a valuable tool in various scientific applications, including as an internal standard in mass spectrometry and for studies in nuclear magnetic resonance (NMR) spectroscopy. Understanding its solubility is critical for its effective use in these applications.

Solubility Data

Comprehensive quantitative solubility data for deuterated 1-octanol in common organic solvents and water is not readily available in published literature. However, some data for specific deuterated variants and solvent systems have been reported. For practical purposes, the solubility of non-deuterated 1-octanol is often used as a reasonable approximation due to the minor physicochemical differences between the two forms.

Deuterated 1-Octanol Solubility

The following table summarizes the known solubility information for deuterated 1-octanol.

| Deuterated Form | Solvent | Temperature (°C) | Solubility |
|-----------------|---|------------------|---------------------------------|
| 1-Octanol-d17 | Dimethyl Sulfoxide (DMSO) | Not Specified | 100 mg/mL[1] |
| 1-Octanol-d17 | 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline | Not Specified | ≥ 2.5 mg/mL (clear solution)[1] |
| 1-Octanol-d17 | 10% DMSO, 90% (20% SBE-β-CD in Saline) | Not Specified | ≥ 2.5 mg/mL (clear solution)[1] |
| 1-Octanol-d17 | 10% DMSO, 90% Corn Oil | Not Specified | ≥ 2.5 mg/mL (clear solution)[1] |
| 1-Octan-d17-ol | Chloroform | Not Specified | Slightly Soluble[2] |
| 1-Octan-d17-ol | Methanol | Not Specified | Slightly Soluble[2] |

Non-Deuterated 1-Octanol Solubility

The following table provides a summary of the solubility of non-deuterated 1-octanol in various solvents, which can be used as an estimate for the deuterated form.

| Solvent | Temperature (°C) | Solubility |
|----------------------|------------------|--|
| Water | 20 | 0.30 mg/L (very poor)[3] |
| Water | 23 | 107 g/L (partially soluble) |
| Water | 25 | 540 mg/L[3] |
| Water | Room Temperature | ~0.5 g / 100 mL (sparingly soluble)[4] |
| Ethanol | Not Specified | Miscible[3] |
| Ether | Not Specified | Miscible[3] |
| Chloroform | Not Specified | Soluble[5][6] |
| Carbon Tetrachloride | Not Specified | Soluble[3] |
| Mineral Oil | Not Specified | Miscible[3] |
| Glycerol | Not Specified | Immiscible[3] |

Experimental Protocols for Solubility Determination

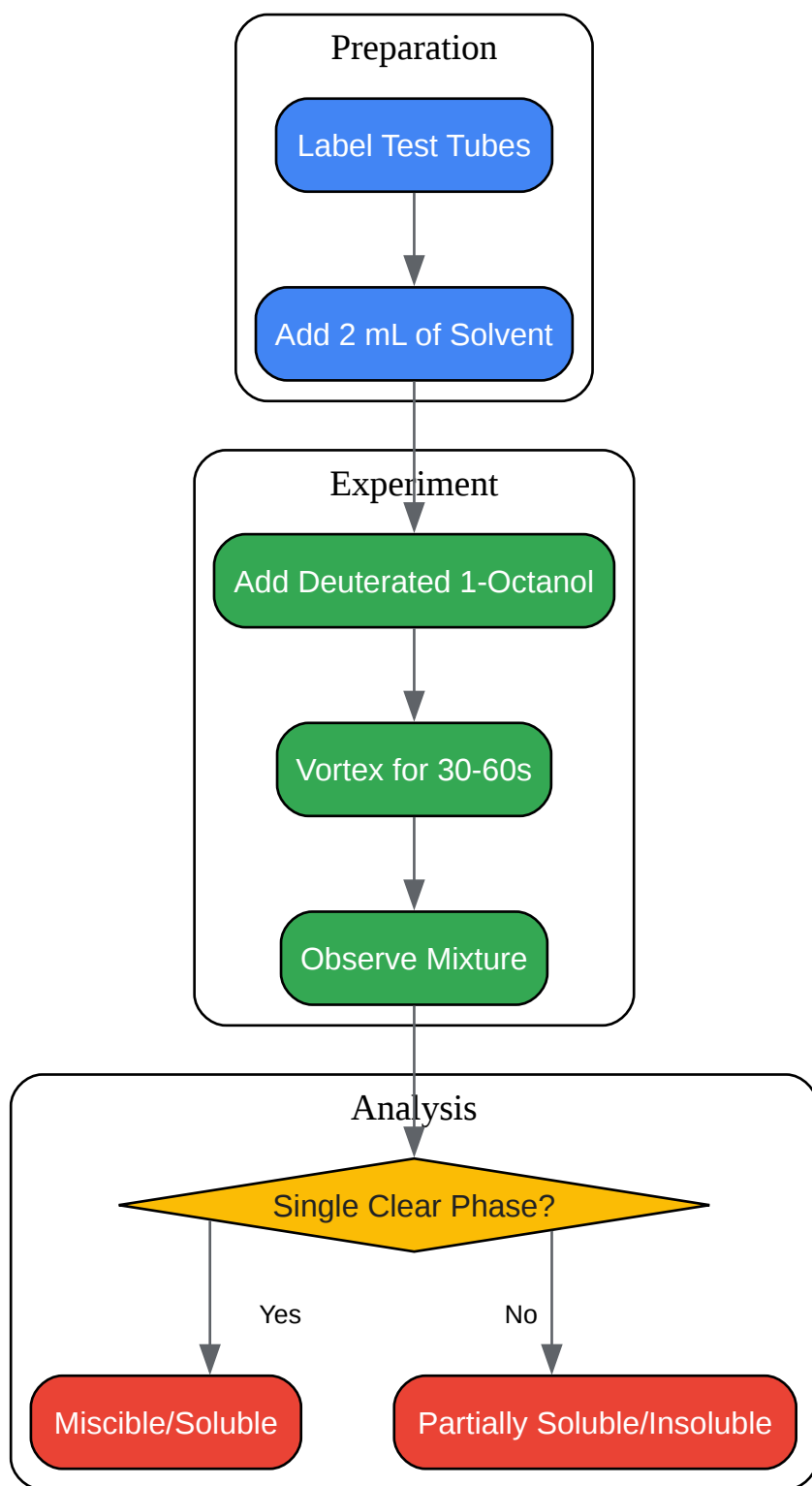
A standardized method for determining the solubility of a liquid like deuterated 1-octanol in various solvents involves the following general steps.

General Experimental Protocol for Qualitative and Semi-Quantitative Solubility Assessment

This protocol is a common method for an initial assessment of solubility.

- Preparation: Label a series of clean, dry test tubes, one for each solvent to be tested.
- Solvent Addition: Add a fixed volume (e.g., 2 mL) of the desired solvent to each respective test tube.[7]
- Solute Addition: To each test tube, add a small, measured amount of deuterated 1-octanol (e.g., 0.1 mL or a specific number of drops).

- **Mixing:** Vigorously shake or vortex each test tube for a set period (e.g., 30-60 seconds) to ensure thorough mixing.
- **Observation:** Allow the mixtures to stand and observe for any signs of insolubility, such as the formation of layers, cloudiness, or precipitates.^[7]
- **Classification:**
 - **Miscible/Soluble:** A single, clear liquid phase is observed.
 - **Partially Soluble:** The solution appears cloudy or forms a stable emulsion.
 - **Insoluble:** Two distinct layers are visible.
- **Semi-Quantitative Assessment:** For a more detailed assessment, the amount of solute can be incrementally increased until saturation is observed.



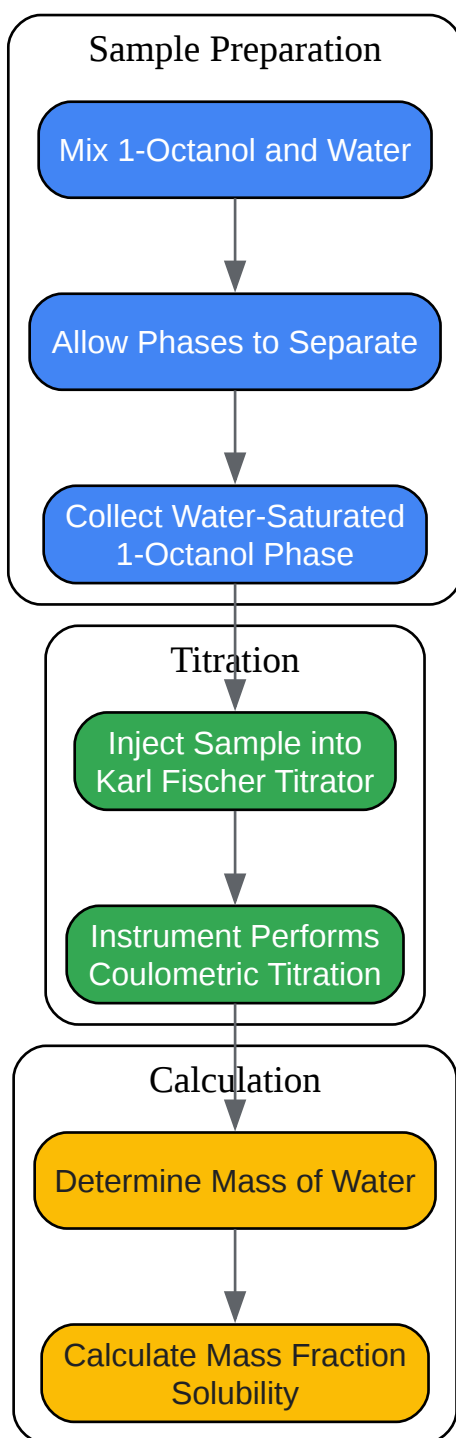
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Caption: Experimental workflow for qualitative solubility assessment.

Advanced Protocol: Karl Fischer Titration for Water Solubility in Octanol

For precise determination of the solubility of water in a substance like 1-octanol, coulometric Karl Fischer titration is a highly accurate method.^[8]

- **Apparatus:** A coulometric Karl Fischer titrator.
- **Sample Preparation:** A known mass of 1-octanol is saturated with water. This can be achieved by vigorous mixing of the two phases followed by a separation period to allow excess water to settle.
- **Titration:** A precise, small volume of the water-saturated octanol is injected into the titration cell. The instrument then titrates the water present, and the amount is measured with high precision.
- **Calculation:** The mass fraction solubility is calculated from the measured mass of water and the mass of the octanol sample.^[8]



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Caption: Workflow for Karl Fischer titration to determine water solubility in 1-octanol.

Factors Influencing Solubility

The solubility of deuterated 1-octanol, similar to its non-deuterated counterpart, is influenced by several factors:

- **Temperature:** Generally, solubility increases with temperature, although this is not universal.
- **Pressure:** For liquid-liquid systems, pressure has a minimal effect on solubility.
- **Polarity of the Solvent:** As a relatively nonpolar molecule with a polar hydroxyl group, 1-octanol's solubility is highest in solvents with similar polarity. It is miscible with many organic solvents but has low solubility in the highly polar solvent, water.^{[4][9]}
- **Isotopic Substitution:** While the difference is generally small, the substitution of hydrogen with deuterium can slightly alter intermolecular interactions (e.g., hydrogen bonding strength), which may lead to minor differences in solubility compared to the non-deuterated form.

Conclusion

While specific quantitative solubility data for deuterated 1-octanol remains limited, the data available for non-deuterated 1-octanol serves as a valuable and practical guide for researchers. The experimental protocols outlined in this document provide a framework for determining the solubility of deuterated 1-octanol in specific applications. For highly sensitive applications, it is recommended that researchers perform their own solubility tests using the described methodologies.

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